

Application Notes and Protocols: Calcium Imaging with Lu AE98134

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Compound of Interest

Compound Name: Lu AE98134

Cat. No.: B357949

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Introduction

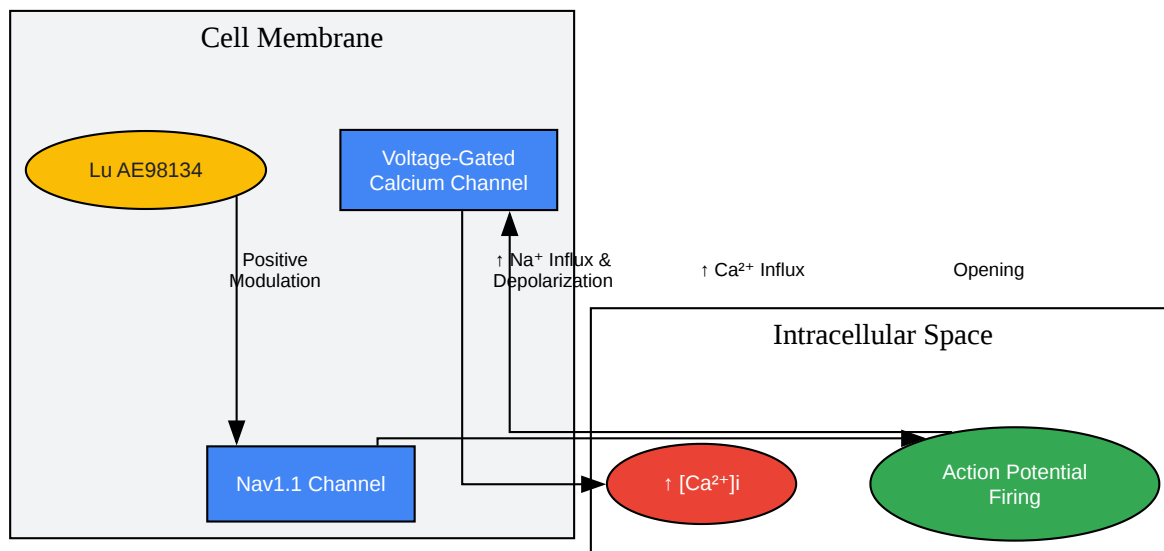
Lu AE98134 is a positive modulator of the voltage-gated sodium channel Nav1.1.[1][2] This channel is highly expressed in fast-spiking interneurons, which play a crucial role in regulating neuronal network activity.[1] By potentiating Nav1.1, **Lu AE98134** enhances the excitability of these interneurons, leading to an increase in their firing frequency and a reduction in the action potential threshold.[1] This modulation of neuronal activity results in downstream effects on intracellular calcium dynamics, which can be effectively monitored using calcium imaging techniques.

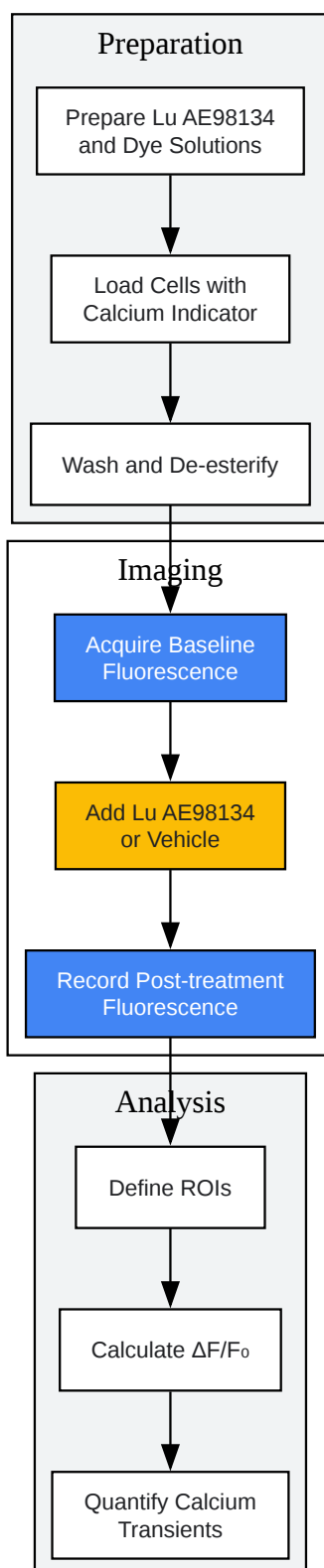
These application notes provide a comprehensive overview of the use of **Lu AE98134** in calcium imaging experiments. Detailed protocols for cell culture, dye loading, and data acquisition are provided, along with representative data and visualizations of the underlying signaling pathways and experimental workflows.

Mechanism of Action

Lu AE98134 acts as a positive modulator of Nav1.1 channels by shifting the voltage dependence of activation to more negative potentials, slowing inactivation, and promoting a persistent sodium current.[1] This leads to an increased sodium influx upon depolarization, thereby enhancing neuronal excitability. The increased firing of action potentials triggers the opening of voltage-gated calcium channels (VGCCs), resulting in an influx of extracellular

calcium and a transient increase in intracellular calcium concentration. This rise in intracellular calcium can be visualized and quantified using calcium-sensitive fluorescent indicators.





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References

- 1. The sodium channel activator Lu AE98134 normalizes the altered firing properties of fast spiking interneurons in Dlx5/6+/- mice [pubmed.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Calcium Imaging with Lu AE98134]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b357949#calcium-imaging-techniques-with-lu-ae98134-application]

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